

An In-Depth Technical Guide to 1,2,4,5-Tetramethylbenzene (Durene)

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Compound of Interest

Compound Name: 1,2,4,5-Tetramethylbenzene

Cat. No.: B166113

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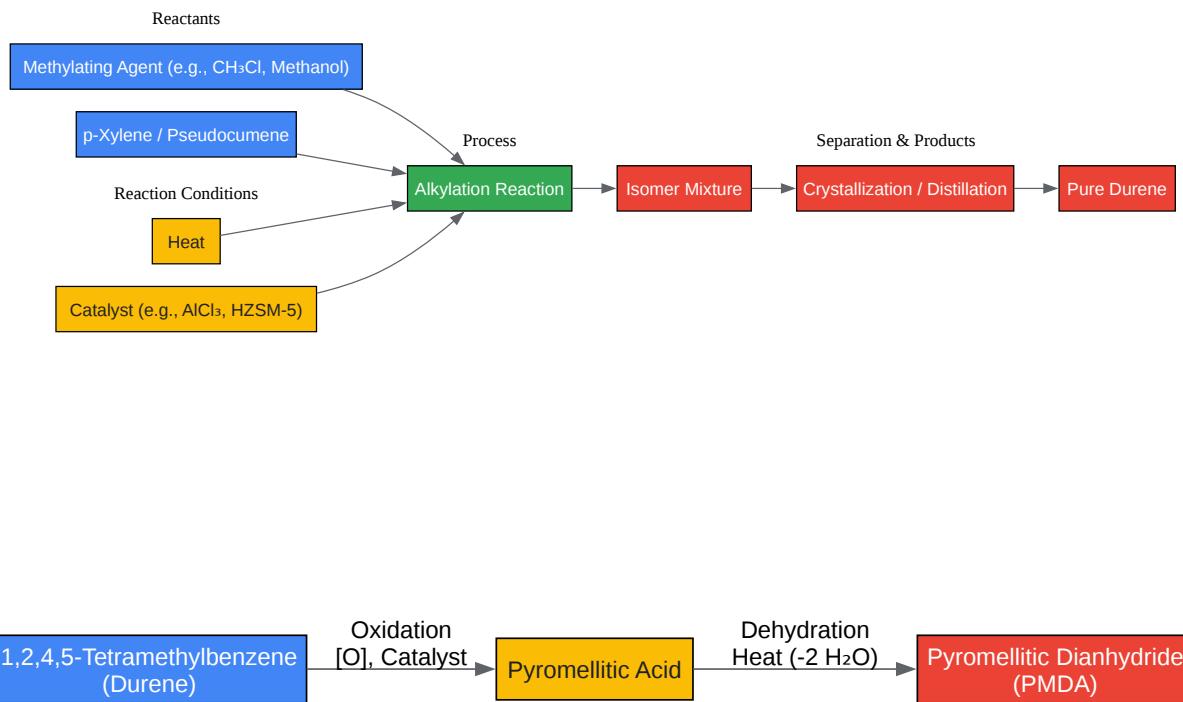
Audience: Researchers, scientists, and drug development professionals.

Introduction

1,2,4,5-Tetramethylbenzene, more commonly known as durene, is an aromatic hydrocarbon with the chemical formula $C_{10}H_{14}$.^[1] It is a colorless, crystalline solid with a sweet, camphor-like odor.^{[1][2]} As one of the three isomers of tetramethylbenzene, durene is distinguished by its high molecular symmetry, which results in an unusually high melting point.^[1] This compound is a vital intermediate in the chemical industry, primarily serving as the precursor for pyromellitic dianhydride (PMDA), a key monomer in the production of high-performance polyimide polymers.^{[3][4]} Its unique structure and reactivity also make it a valuable building block in the synthesis of fine chemicals, pharmaceuticals, and agrochemicals.^{[5][6]}

Chemical Structure and Identification

Durene consists of a benzene ring substituted with four methyl groups at the 1, 2, 4, and 5 positions.^[1] This symmetrical arrangement of substituents is a defining characteristic of the molecule.

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